Application Notes and Protocols for Western Blot Analysis of Sp100

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Compound of Interest

Compound Name:	*Sp100 protein*
CAS No.:	*135844-47-2*
Cat. No.:	*B1178982*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of Sp100 antibodies for Western blot analysis. This document includes detailed protocols, data on commercially available antibodies, and troubleshooting tips to ensure successful detection and analysis of the **Sp100 protein**.

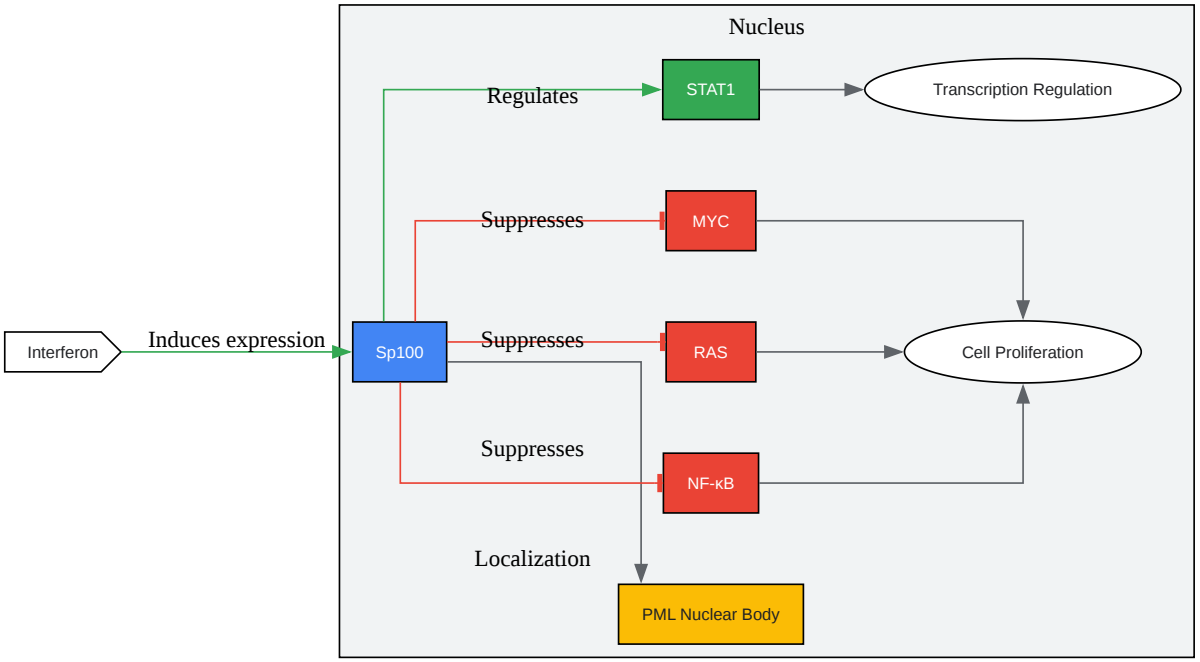
Introduction to Sp100

The Sp100 nuclear antigen is a component of the PML (promyelocytic leukemia) nuclear bodies (PML-NBs), which are subnuclear structures involved in various cellular processes, including transcriptional regulation, DNA damage response, and apoptosis.[1] Sp100 is an interferon-stimulated gene and plays a crucial role in the host's intrinsic antiviral defense mechanisms.[2] The **Sp100 protein** family includes several isoforms generated by alternative splicing, with the major isoform, Sp100A, having a calculated molecular weight of 54 kDa but exhibiting an apparent molecular weight of around 100 kDa on SDS-PAGE due to aberrant electrophoretic mobility.[1][3] Other isoforms include Sp100B, Sp100C, and Sp100-HMG.[4] Furthermore, Sp100 undergoes post-translational modifications, most notably SUMOylation, which can affect its localization and function, leading to the appearance of higher molecular weight bands in Western blots.[5][6]

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Sp100 Signaling Pathway

Sp100 is involved in multiple signaling pathways, where it can act as a transcriptional co-regulator. It has been shown to suppress pathways such as NF-κB, RAS, and MYC, thereby inhibiting cell proliferation.[7] Sp100 also modulates the STAT1 signaling pathway, which is critical for interferon responses.[7] The following diagram illustrates the key signaling interactions of Sp100.



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Caption: Sp100 signaling pathways.

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Commercially Available Sp100 Antibodies for Western Blot

The selection of a suitable antibody is critical for successful Western blot analysis. The following table summarizes key information for several commercially available Sp100 antibodies that have been validated for Western blotting.

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Vendor	Catalog Number	Clonality	Host	Immunogen	Reactivity	Recommended WB Dilution	Observed Band Size(s)
Thermo Fisher Scientific	PA5-78177	Polyclonal	Rabbit	Recombinant protein within the center region of human Sp100	Human	1:500 - 1:3000	~100 kDa
Abcam	ab167605	Polyclonal	Mouse	Recombinant full-length human Nuclear autoantigen Sp-100	Human	1 µg/ml	~54 kDa (predicted), ~100 kDa (observed)
Cell Signaling Technology	80075	Monoclonal (F1H6X)	Rabbit	Synthetic peptide corresponding to residues surrounding Pro382 of human Sp100	Human	1:1000	~100 kDa and other isoforms
antibodies-online	ABIN7261812	Polyclonal	Rabbit	Recombinant fusion protein of	Human, Mouse	1:500 - 1:2000	Not specified

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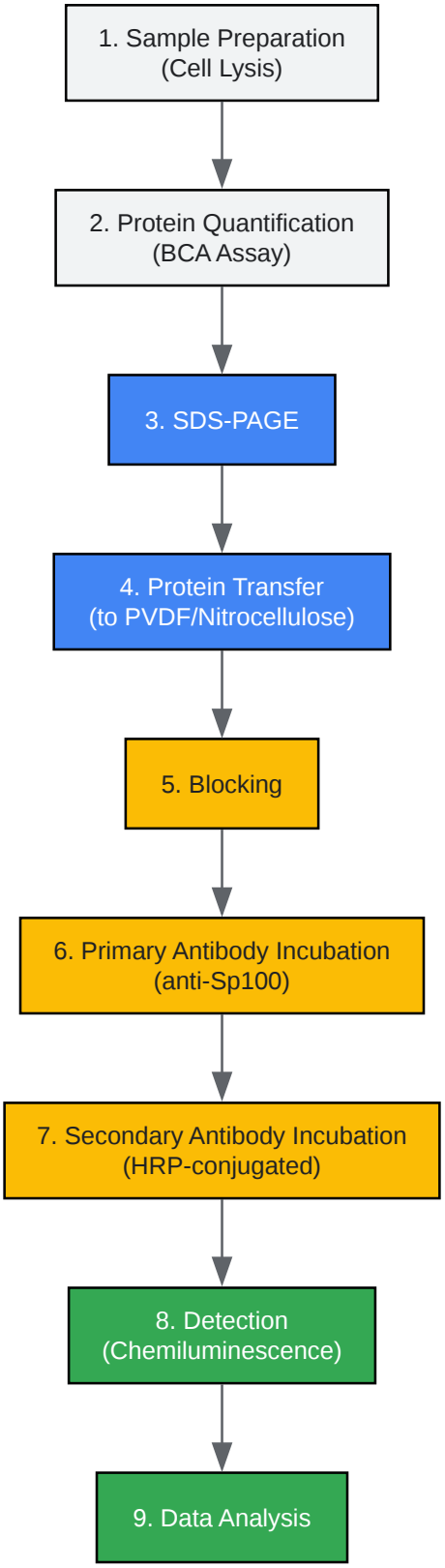
				human Sp100			
Human Protein Atlas	HPA016707	Polyclonal	Rabbit	Recombinant Protein Epitope Signature Tag (PrEST)	Human	0.04 - 0.4 µg/ml	Not specified

Western Blot Protocol for Sp100

This protocol provides a general guideline for the detection of Sp100 by Western blot. Optimization may be required depending on the specific antibody and cell/tissue type used.

Experimental Workflow

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Caption: Western blot experimental workflow.

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Reagents and Buffers

- RIPA Lysis Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS, with freshly added protease and phosphatase inhibitors.
- Laemmli Sample Buffer (4X): 250 mM Tris-HCl (pH 6.8), 8% SDS, 40% glycerol, 0.02% bromophenol blue, 20% β-mercaptoethanol.
- Running Buffer (1X): 25 mM Tris, 192 mM glycine, 0.1% SDS.
- Transfer Buffer (1X): 25 mM Tris, 192 mM glycine, 20% methanol.
- TBST (1X): 20 mM Tris, 150 mM NaCl, 0.1% Tween-20, pH 7.6.
- Blocking Buffer: 5% non-fat dry milk or 5% BSA in TBST.
- Primary Antibody Dilution Buffer: 5% BSA in TBST.
- Secondary Antibody Dilution Buffer: 5% non-fat dry milk in TBST.

Procedure

- Sample Preparation:
  - Culture cells to the desired confluency. For positive control, HeLa cells can be treated with interferon-α for 24-48 hours to induce Sp100 expression.[8] Jurkat, Raji, and NCI-H929 cells can also serve as positive controls.[9] NT2/6 cells have been reported to be negative for Sp100 expression.[8]
  - Wash cells with ice-cold PBS and lyse with RIPA buffer on ice for 30 minutes.
  - Scrape the cells and transfer the lysate to a microcentrifuge tube.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
  - Transfer the supernatant (protein extract) to a new tube.
- Protein Quantification:

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- Determine the protein concentration of the lysate using a BCA protein assay kit.

- SDS-PAGE:
  - Mix 20-30 µg of protein with 4X Laemmli sample buffer and boil at 95-100°C for 5 minutes.
  - Load samples onto an 8-10% SDS-polyacrylamide gel. Include a pre-stained protein ladder.
  - Run the gel at 100-120V until the dye front reaches the bottom.
- Protein Transfer:
  - Transfer the proteins from the gel to a PVDF or nitrocellulose membrane at 100V for 1-2 hours or using a semi-dry transfer apparatus according to the manufacturer's instructions.
- Blocking:
  - Block the membrane with Blocking Buffer for 1 hour at room temperature with gentle agitation.
- Antibody Incubation:
  - Incubate the membrane with the primary Sp100 antibody diluted in Primary Antibody Dilution Buffer overnight at 4°C with gentle agitation. Refer to the table above or the manufacturer's datasheet for the recommended dilution.
  - Wash the membrane three times for 10 minutes each with TBST.
  - Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody diluted in Secondary Antibody Dilution Buffer for 1 hour at room temperature.
  - Wash the membrane three times for 10 minutes each with TBST.
- Detection:
  - Prepare the enhanced chemiluminescence (ECL) substrate according to the manufacturer's instructions.

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- Incubate the membrane with the ECL substrate for 1-5 minutes.
- Capture the chemiluminescent signal using an imaging system or X-ray film.

Expected Results and Troubleshooting

- Band Sizes: The major Sp100A isoform typically migrates at an apparent molecular weight of ~100 kDa.[1] Other isoforms, such as Sp100-HMG, may appear at a slightly higher molecular weight (~104 kDa).[4] The presence of SUMOylated Sp100 will result in bands with an increased molecular weight of approximately 15-20 kDa per SUMO modification.[5] [6]
- Troubleshooting: For common Western blot issues such as no signal, high background, or non-specific bands, refer to standard troubleshooting guides. Specific to Sp100, ensure complete cell lysis to extract the nuclear protein and consider using a nuclear fractionation protocol to enrich for Sp100. The use of interferon-treated cells as a positive control is highly recommended to validate the antibody and protocol.[8]

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